

Commercial Availability and Technical Guide for Boc-N-Amido-PEG3-azide

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Compound of Interest

Compound Name: Boc-N-Amido-PEG3-azide

Cat. No.: B611208

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the commercial availability, suppliers, and core applications of **Boc-N-Amido-PEG3-azide**. This versatile heterobifunctional linker is a critical tool in the development of advanced bioconjugates, particularly in the burgeoning field of Proteolysis Targeting Chimeras (PROTACs).

Introduction to Boc-N-Amido-PEG3-azide

Boc-N-Amido-PEG3-azide is a polyethylene glycol (PEG) based linker molecule featuring two distinct functional groups: a tert-butyloxycarbonyl (Boc) protected amine and a terminal azide. The PEG3 spacer enhances aqueous solubility and provides flexibility to the linked molecules. [1] This strategic design allows for sequential and specific chemical modifications, making it an invaluable reagent in drug discovery and development. Its primary applications lie in "click chemistry" reactions and the synthesis of PROTACs, where it serves to connect a target protein-binding ligand to an E3 ubiquitin ligase-binding ligand.[2]

Commercial Availability and Suppliers

Boc-N-Amido-PEG3-azide is readily available from a variety of chemical suppliers. The following table summarizes key information from several vendors to facilitate easy comparison.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Storage Conditions
MedChem Express	Boc-N-Amido-PEG3-azide	642091-68-7	C ₁₃ H ₂₆ N ₄ O ₅	318.37	>98%	-20°C (3 years), 4°C (2 years)
Glyco MindSynth	t-Boc-N-Amido-PEG3-azide	642091-68-7	C ₁₃ H ₂₆ N ₄ O ₅	318.4	95-98%	-20°C
BroadPharm	t-Boc-N-Amido-PEG3-azide	642091-68-7	C ₁₃ H ₂₆ N ₄ O ₅	318.4	>98%	-20°C
ChemScene	Boc-N-Amido-PEG3-azide	642091-68-7	C ₁₃ H ₂₆ N ₄ O ₅	318.37	≥97%	4°C
MySkinReceptor	Boc-N-Amido-PEG3-azide	642091-68-7	C ₁₃ H ₂₆ N ₄ O ₅	318.37	≥95%	2-8°C, sealed, dry[3]

Key Applications and Experimental Protocols

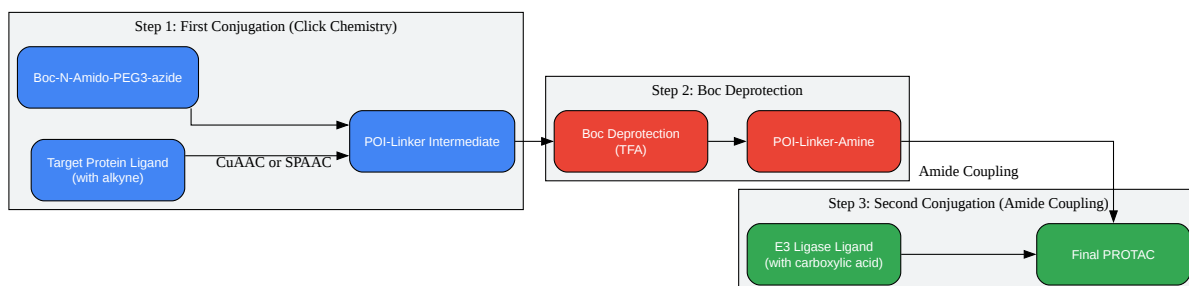
Boc-N-Amido-PEG3-azide is a cornerstone in modern bioconjugation strategies. Its utility is primarily demonstrated in the synthesis of PROTACs through a series of well-defined chemical reactions.

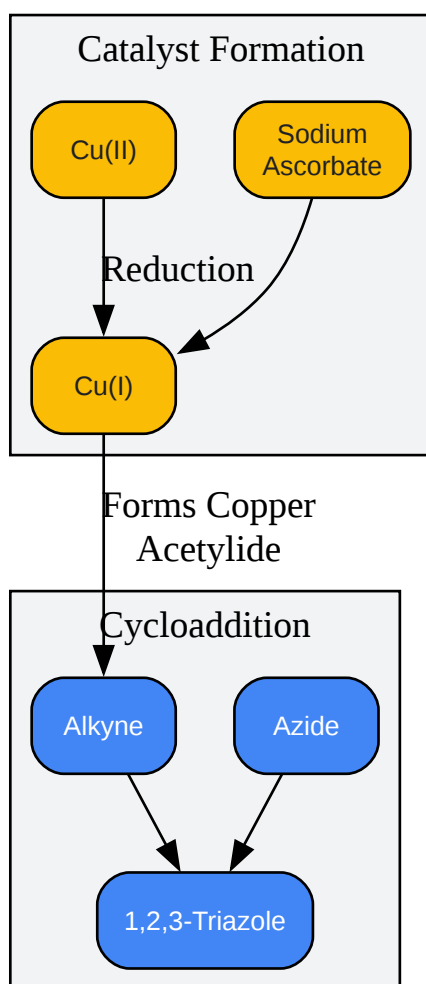
PROTAC Synthesis Overview

PROTACs are heterobifunctional molecules that recruit an E3 ubiquitin ligase to a target protein, leading to the ubiquitination and subsequent degradation of the target protein by the

proteasome. The linker, in this case, **Boc-N-Amido-PEG3-azide**, plays a crucial role in optimizing the formation of the ternary complex between the target protein, the PROTAC, and the E3 ligase.

The general workflow for synthesizing a PROTAC using **Boc-N-Amido-PEG3-azide** involves a two-step conjugation process facilitated by the linker's orthogonal reactive ends.





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References

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